

Essential Guide to the Proper Disposal of TCS 1102

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Compound of Interest		
Compound Name:	TCS 1102	
Cat. No.:	B1682611	Get Quote

For researchers and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory management. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **TCS 1102**, a potent dual orexin receptor antagonist. Adherence to these protocols is essential for personnel safety and environmental protection.

While **TCS 1102** is not classified as a hazardous substance according to EC Directives, its chemical, physical, and toxicological properties have not been fully investigated.[1] Therefore, it is imperative to handle and dispose of this compound with caution, treating it as a chemical waste stream.

Immediate Safety and Handling Protocols

Before commencing any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Safety glasses
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat





All handling of **TCS 1102**, including weighing and preparing for disposal, should be conducted within a certified chemical fume hood to minimize inhalation risk.[1]

Quantitative Data Summary

The following table summarizes key quantitative data relevant to the handling and preparation of **TCS 1102** for disposal.

Parameter	Value	Source
Solubility in DMSO	Soluble to 100 mM	R&D Systems
Solubility in Ethanol	Soluble to 100 mM	R&D Systems
Recommended Storage	Store at room temperature	Tocris Bioscience

Step-by-Step Disposal Procedures

The proper disposal of **TCS 1102** requires segregation into solid and liquid waste streams. Under no circumstances should **TCS 1102** or its solutions be disposed of down the drain.[1]

- Waste Collection: Place all solid TCS 1102 waste, including contaminated personal
 protective equipment (e.g., gloves, weighing paper), into a designated and clearly labeled
 solid chemical waste container.[2]
- Container Labeling: The container must be labeled as "Hazardous Waste" and include the chemical name ("TCS 1102") and the primary hazard (e.g., "Chemical Waste for Incineration").
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Institutional Pickup: Arrange for the disposal of the container through your institution's Environmental Health and Safety (EHS) office.
- Waste Segregation: Solutions of **TCS 1102** in organic solvents such as DMSO or ethanol should be disposed of with other organic solvent waste.[3] Do not mix with aqueous or halogenated waste streams unless permitted by your institution's EHS guidelines.



- Waste Container: Use a designated, leak-proof, and properly vented container for nonhalogenated solvent waste.
- Labeling: Clearly label the container with "Hazardous Waste," the names of all solvent constituents (e.g., "DMSO, Ethanol"), and the solute ("**TCS 1102**").
- Storage and Disposal: Store the container in a well-ventilated area, away from heat or ignition sources, and arrange for pickup by your institution's EHS office.

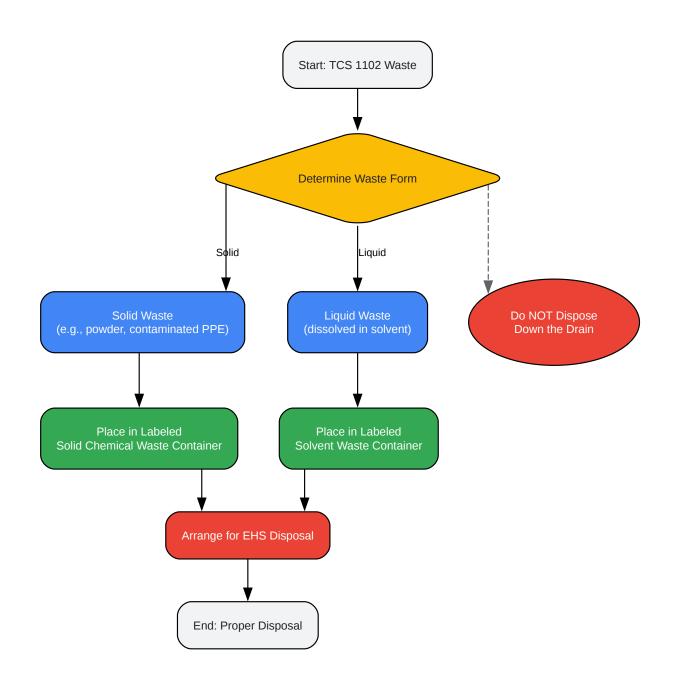
Experimental Protocols

While specific experimental protocols for the disposal of **TCS 1102** are not available, the procedures outlined above are based on established best practices for the disposal of non-hazardous solid and liquid chemical waste in a laboratory setting.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TCS 1102**.





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TCS 1102 Disposal Workflow

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References

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